

LASSBio-1135: A Technical Overview of In Vitro Preclinical Studies

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Compound of Interest

Compound Name: LASSBio-1135

Cat. No.: B1674533

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This technical guide provides a comprehensive analysis of the preliminary in vitro studies of **LASSBio-1135**, an imidazo[1,2-a]pyridine derivative. The document focuses on its dual mechanism of action as a transient receptor potential vanilloid 1 (TRPV1) antagonist and an inhibitor of tumor necrosis factor-alpha (TNF- α) production.

Core Findings and Quantitative Data

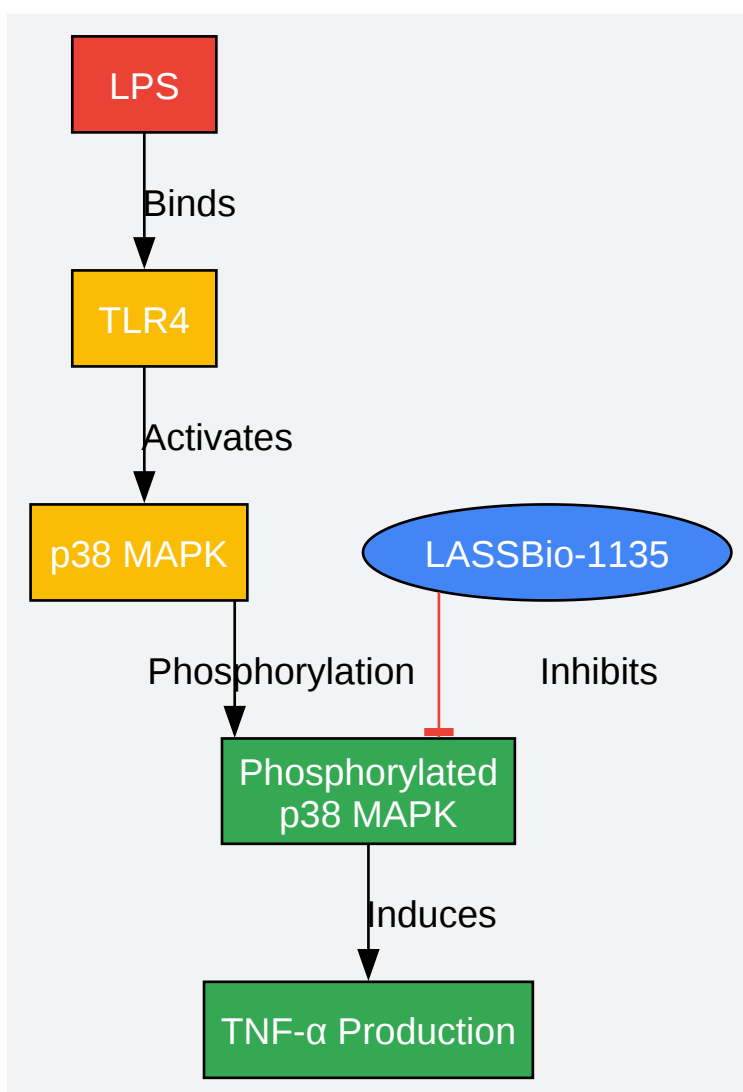
LASSBio-1135 has been identified as a multi-target compound with potential applications in the treatment of inflammatory and neuropathic pain.^{[1][2][3]} Initial investigations suggested it was a weak cyclooxygenase-2 (COX-2) inhibitor; however, its significant in vivo efficacy prompted further research into its mechanism of action, revealing more potent activities.^{[1][4]}

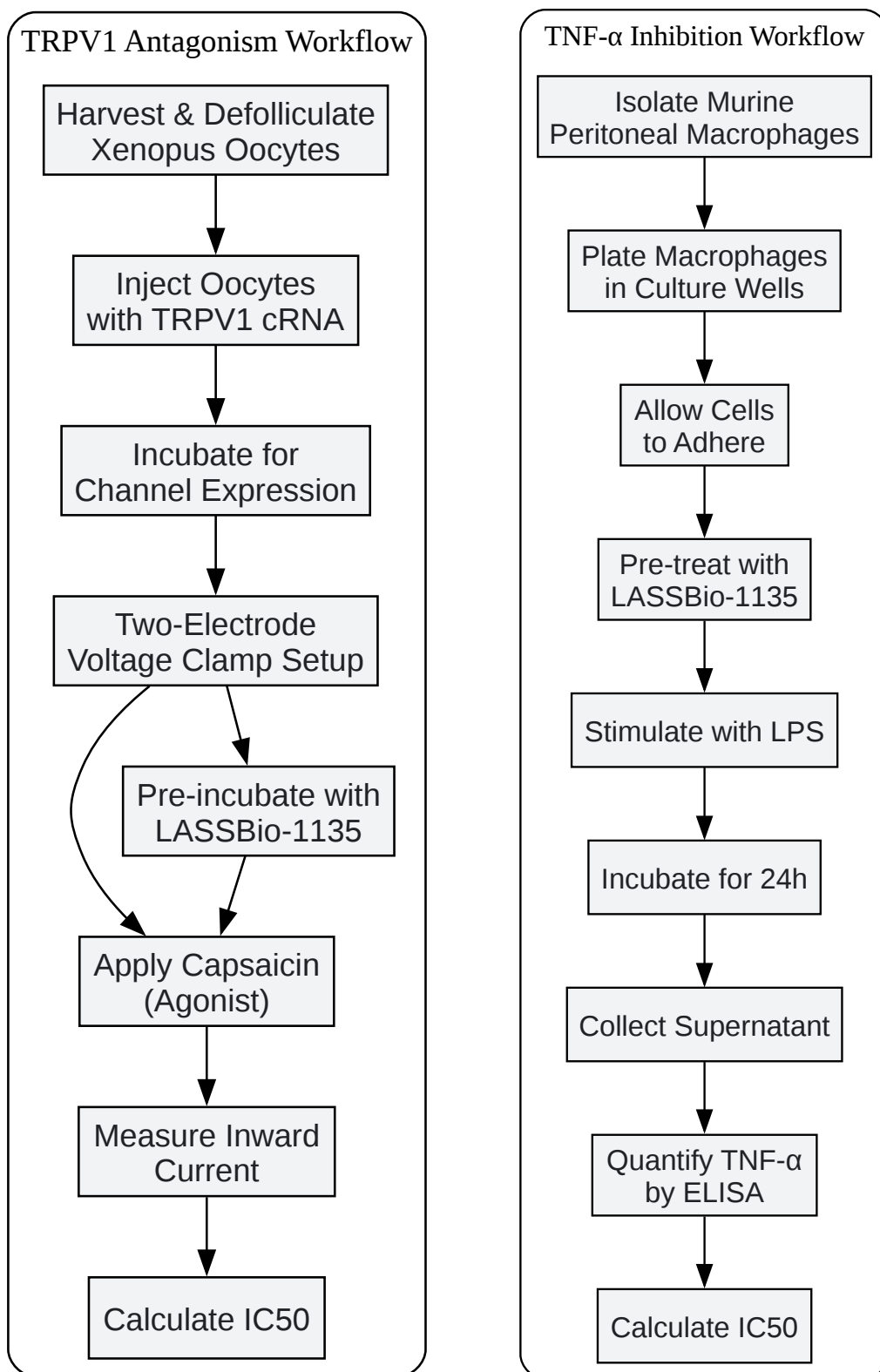
The following table summarizes the key quantitative data from in vitro assays:

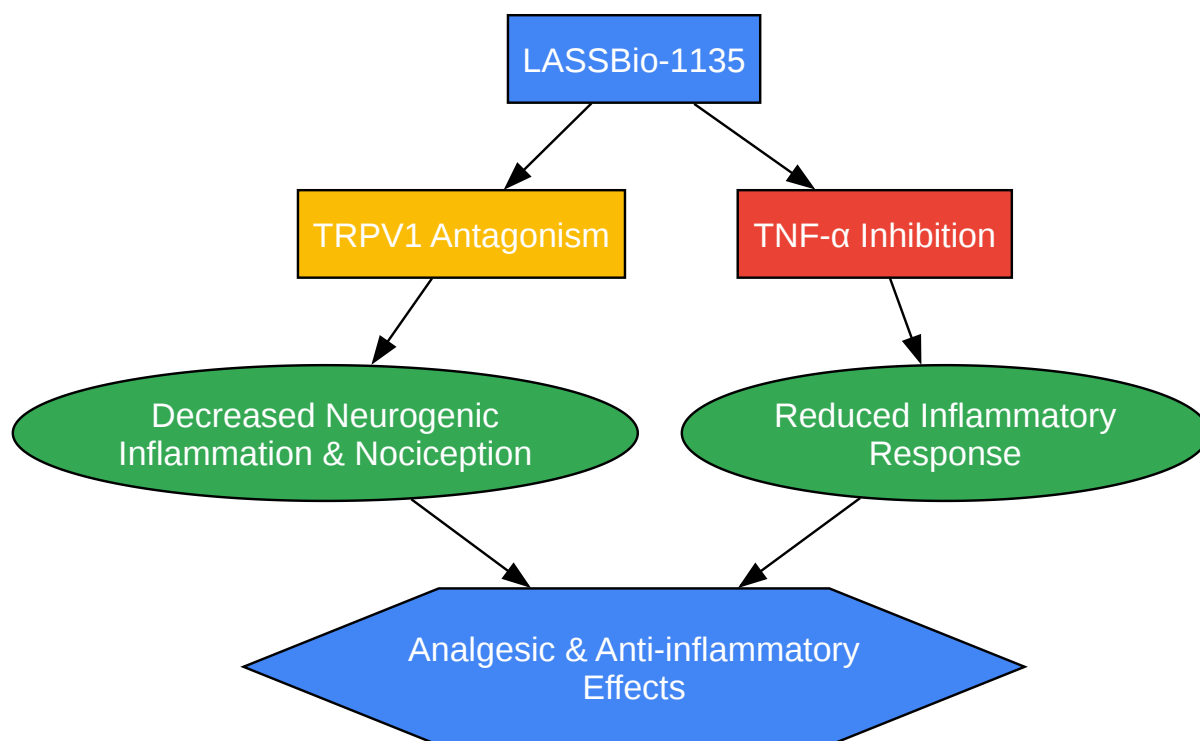
Target	Assay Type	Agonist/Stimulus	Experimental System	IC50	Reference
TRPV1	Capsaicin-elicited current inhibition	Capsaicin	TRPV1-expressing Xenopus oocytes	580 nM	[1] [2] [3]
TNF- α Production	Inhibition of TNF- α release	Lipopolysaccharide (LPS)	Murine peritoneal macrophages	546 nM / 642 nM	[1] [2] [3]
COX-2	Inhibition of TXB2 production	Lipopolysaccharide (LPS)	Whole blood	18.5 μ M	[1] [4]

Signaling Pathway and Mechanism of Action

LASSBio-1135 exerts its anti-inflammatory effects by modulating the p38 mitogen-activated protein kinase (MAPK) signaling pathway.[\[1\]](#)[\[4\]](#) In response to inflammatory stimuli like LPS, p38 MAPK is phosphorylated, leading to the production of pro-inflammatory cytokines such as TNF- α . **LASSBio-1135** inhibits the phosphorylation of p38 MAPK, thereby reducing TNF- α production.[\[2\]](#)







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- 4. Inhibition of LPS-induced TNF-alpha production by calcitonin gene-related peptide (CGRP) in cultured mouse peritoneal macrophages - PubMed [pubmed.ncbi.nlm.nih.gov]

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